

# Unraveling the Intricate Architecture of Napyradiomycin C2: A Technical Guide

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## Compound of Interest

Compound Name: Napyradiomycin C2

Cat. No.: B15565923

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This technical guide provides a comprehensive overview of the chemical structure elucidation of **napyradiomycin C2**, a halogenated meroterpenoid with a unique 14-membered macrocyclic ring. This document details the experimental protocols for its isolation and the spectroscopic data that were pivotal in determining its complex architecture.

## Introduction

Napyradiomycins are a family of antibiotics produced by actinomycetes, with a characteristic semi-naphthoquinone core. First isolated from *Chainia rubra*, members of this class have demonstrated notable antibacterial activities. Among them, **napyradiomycin C2** stands out due to its distinctive 14-membered ring, a feature established through detailed spectroscopic analysis, primarily Nuclear Magnetic Resonance (NMR) spectroscopy. Understanding the precise chemical structure of this complex natural product is crucial for elucidating its mechanism of action and for guiding synthetic and semi-synthetic efforts toward new therapeutic agents.

## Physicochemical Properties and Spectroscopic Data

The structural elucidation of **napyradiomycin C2** was accomplished through a combination of physicochemical characterization and spectroscopic techniques. The following tables

summarize the key data that led to the determination of its structure.

Table 1: Physicochemical Properties of **Napyradiomycin C2**

Property	Value
Molecular Formula	C <sub>25</sub> H <sub>27</sub> Cl <sub>3</sub> O <sub>5</sub>
Molecular Weight	513.8 g/mol
Appearance	Yellow Powder
UV λ <sub>max</sub> (MeOH) nm (ε)	236 (24,000), 275 (sh, 8,000), 340 (2,500)
Optical Rotation	[α] <sub>D</sub> <sup>22</sup> +24° (c 1.0, CHCl <sub>3</sub> )

Table 2: <sup>13</sup>C NMR Spectroscopic Data for **Napyradiomycin C2** (100 MHz, CDCl<sub>3</sub>)

Carbon No.	Chemical Shift ( $\delta$ ) ppm	Carbon No.	Chemical Shift ( $\delta$ ) ppm
1	118.4	14	129.5
2	139.1	15	39.5
3	123.9	16	60.8
4	134.5	17	25.1
4a	110.1	18	49.3
5	181.5	19	78.1
5a	108.2	20	29.5
6	161.2	21	22.0
7	107.8	22	144.1
8	164.7	23	113.1
9	116.8	24	33.1
10	187.9	25	29.8
10a	86.8		
11	37.2		
12	24.5		
13	46.2		

Table 3:  $^1\text{H}$  NMR Spectroscopic Data for **Napyradiomycin C2** (400 MHz,  $\text{CDCl}_3$ )

Proton(s)	Chemical Shift ( $\delta$ ) ppm	Multiplicity	Coupling Constant (J) in Hz
H-3	5.42	dd	10, 2
H-7	6.78	s	
H-9	7.18	s	
H-11	2.55, 1.95	m	
H-12	1.80, 1.60	m	
H-13	3.15	m	
H-15	2.80, 2.20	m	
H-16	4.65	dd	10, 4
H-18	4.95	d	10
H-20	1.55	s	
H-21	1.45	s	
H-23	5.05, 4.90	s	
H-24	2.15	s	
H-25	1.20	s	
OH-6	12.85	s	
OH-8	9.70	s	

## Experimental Protocols

The isolation and purification of **napyradiomycin C2** from the culture broth of *Chainia rubra* involved a series of chromatographic steps.

### 1. Fermentation and Extraction:

- Chainia rubra was cultured in a suitable medium to produce napyradiomycins.

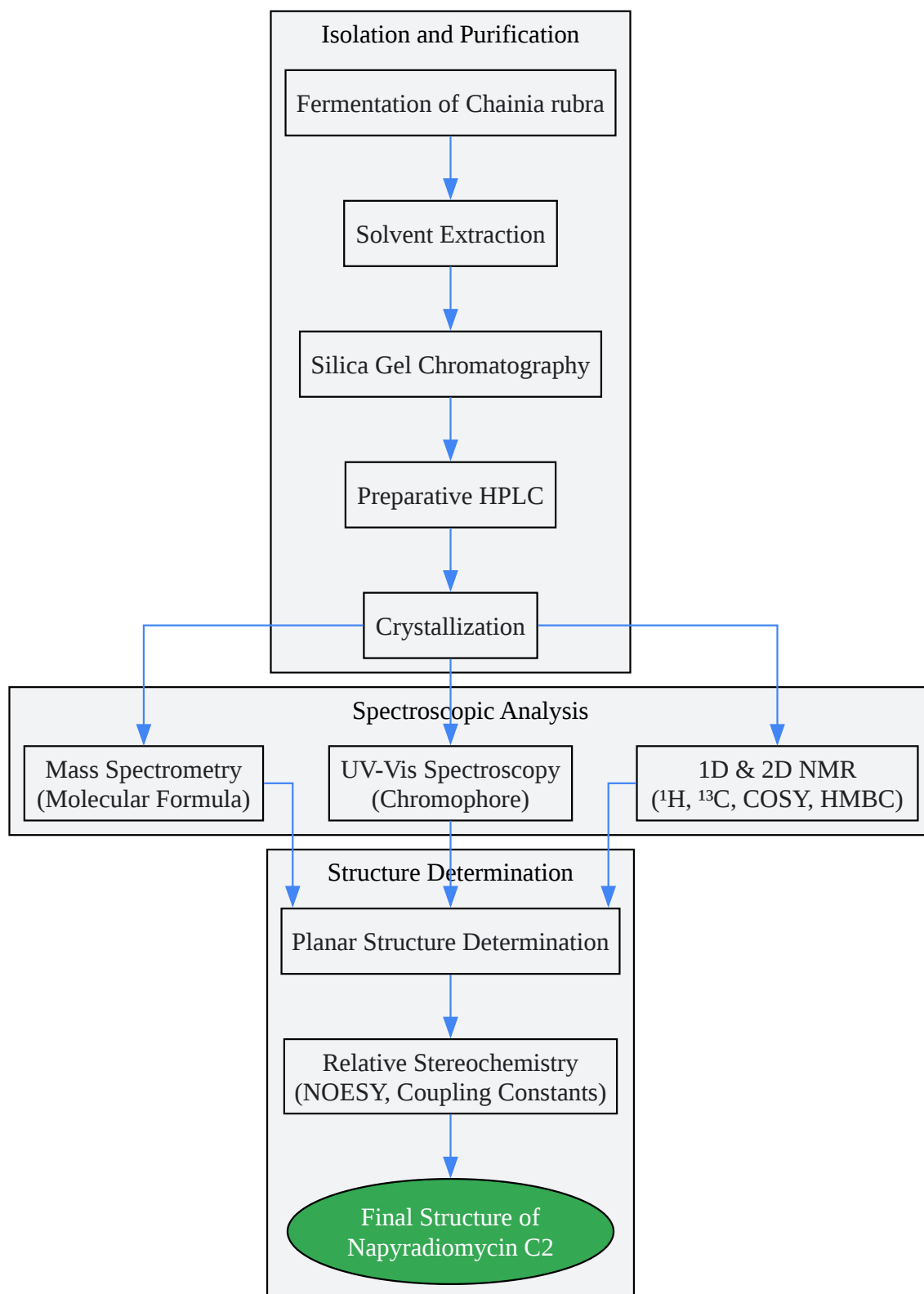
- The culture broth was filtered to separate the mycelium.
- The filtrate was extracted with an organic solvent such as ethyl acetate.
- The mycelium was also extracted with a solvent like acetone, which was then concentrated and partitioned between ethyl acetate and water.
- The ethyl acetate extracts were combined and concentrated in vacuo.

## 2. Chromatographic Purification:

- The crude extract was subjected to silica gel column chromatography.
- Elution was carried out with a gradient of chloroform and methanol.
- Fractions containing **napyradiomycin C2** were identified by thin-layer chromatography (TLC).
- Further purification was achieved by preparative TLC or high-performance liquid chromatography (HPLC) on a silica gel column.
- Final purification was often accomplished by crystallization from a suitable solvent system like benzene-hexane.

## Structure Elucidation Workflow & Logic

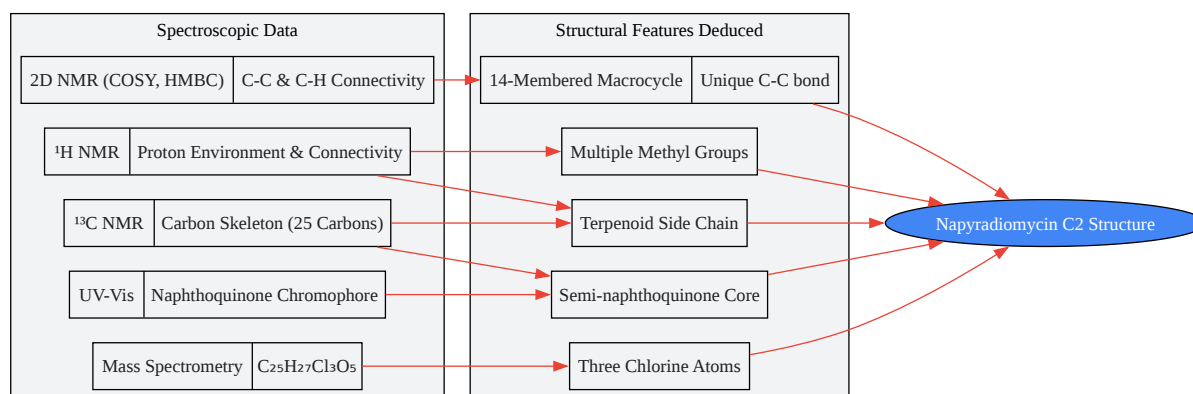
The elucidation of the complex structure of **napyradiomycin C2** was a stepwise process involving the integration of various spectroscopic data.



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Caption: Experimental workflow for the structure elucidation of **napyradiomycin C2**.

The determination of the planar structure and stereochemistry of **napyradiomycin C2** relied on the logical interpretation of spectroscopic data.



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Caption: Logical relationships in the structure elucidation of **napyradiomycin C2**.

## Conclusion

The structural elucidation of **napyradiomycin C2** represents a significant achievement in natural product chemistry. The combined application of various spectroscopic techniques, particularly high-resolution NMR, was essential in defining its unique 14-membered macrocyclic structure. This detailed structural information is invaluable for the scientific community, providing a foundation for future research into the biological activity, biosynthesis, and potential therapeutic applications of this intriguing class of molecules.

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